

# 2-Hydroxybenzonitrile solubility in organic solvents

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## Compound of Interest

Compound Name: 2-Hydroxybenzonitrile

Cat. No.: B042573

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An In-depth Technical Guide on the Solubility of **2-Hydroxybenzonitrile** in Organic Solvents

## Introduction

**2-Hydroxybenzonitrile**, also known as salicylonitrile or 2-cyanophenol, is a bifunctional aromatic organic compound with the chemical formula  $C_7H_5NO$ .<sup>[1][2]</sup> Its structure consists of a benzene ring substituted with a hydroxyl (-OH) group and a nitrile ( $-C\equiv N$ ) group at the ortho position.<sup>[1]</sup> This unique arrangement makes it a valuable intermediate in the synthesis of a wide range of pharmaceuticals, agrochemicals, dyes, and specialty polymers.<sup>[3][4]</sup>

The solubility of **2-Hydroxybenzonitrile** in various organic solvents is a critical physicochemical parameter that governs its handling, reaction kinetics, purification, and formulation in numerous applications. For researchers, scientists, and drug development professionals, a thorough understanding of its solubility profile is essential for process optimization, dosage form development, and ensuring reproducible experimental outcomes.

This technical guide provides a comprehensive overview of the solubility of **2-Hydroxybenzonitrile**, details established experimental protocols for its determination, and illustrates key workflows and influencing factors.

## Solubility Profile of 2-Hydroxybenzonitrile

Quantitative, temperature-dependent solubility data for **2-Hydroxybenzonitrile** in a wide range of organic solvents is not extensively documented in publicly available literature. However,

qualitative descriptions and data from chemical databases provide a foundational understanding of its solubility characteristics. The compound is generally described as a white to light yellow crystalline solid.<sup>[1][3]</sup>

The presence of both a polar hydroxyl group, capable of acting as a hydrogen bond donor and acceptor, and a moderately polar nitrile group, alongside a nonpolar benzene ring, results in a nuanced solubility profile.

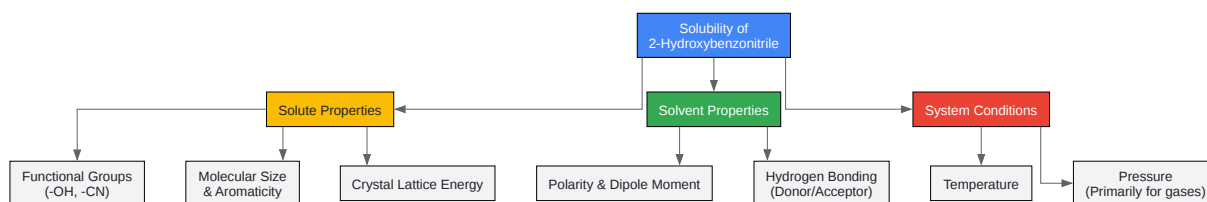
Table 1: Qualitative and Reported Solubility of **2-Hydroxybenzonitrile**

Solvent Class	Solvent	Reported Solubility	Reference
Alcohols	Methanol	Slightly Soluble	[5][6]
Ethanol	Soluble	[1]	
Ketones	Acetone	Soluble	[1]
Halogenated	Chloroform	Sparingly Soluble	[5][6]
Aqueous	Water	Soluble	[5][6]

Note: The terms "Soluble," "Slightly Soluble," and "Sparingly Soluble" are qualitative. For precise applications, experimental determination of quantitative solubility at specific temperatures is highly recommended.

## Factors Influencing Solubility

The solubility of **2-Hydroxybenzonitrile** is a multifactorial property governed by the interplay between the solute and solvent characteristics. A logical relationship of these factors is depicted below.



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Caption: Factors influencing the solubility of **2-Hydroxybenzonitrile**.

- **Solute Properties:** The hydroxyl group can form hydrogen bonds with protic and aprotic polar solvents, enhancing solubility. The benzene ring contributes to van der Waals interactions and favors solubility in less polar or aromatic solvents.
- **Solvent Properties:** Polar protic solvents (e.g., alcohols) can effectively solvate the molecule through hydrogen bonding. Polar aprotic solvents (e.g., acetone) can act as hydrogen bond acceptors. Nonpolar solvents are generally poor solvents for this compound due to the presence of the polar functional groups.
- **Temperature:** The dissolution of solids in liquids is typically an endothermic process; therefore, the solubility of **2-Hydroxybenzonitrile** is expected to increase with rising temperature.

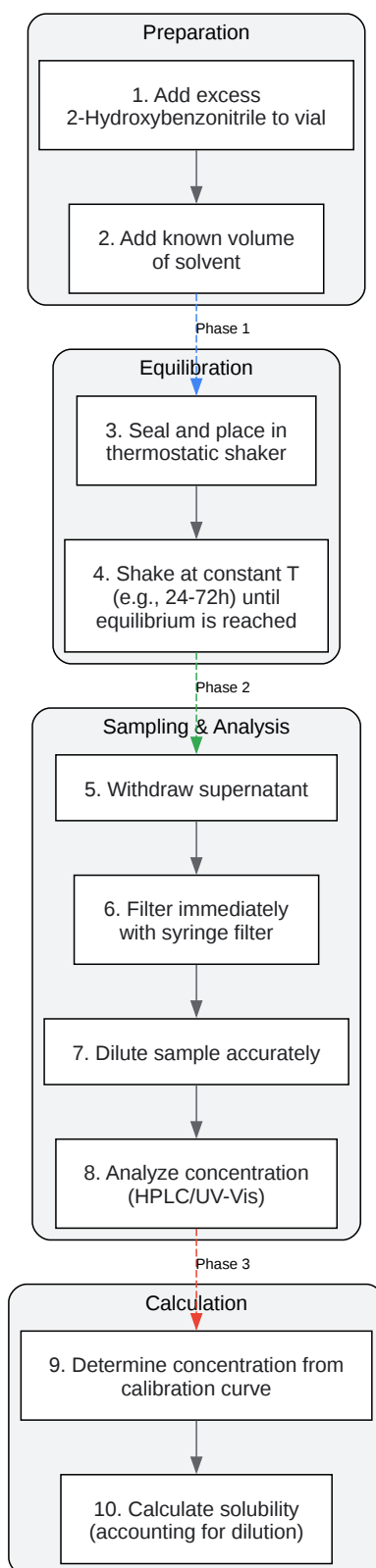
## Experimental Protocol for Solubility Determination

A reliable method for determining the thermodynamic solubility of **2-Hydroxybenzonitrile** is the isothermal shake-flask method, followed by quantitative analysis of the supernatant. This method ensures that a true equilibrium between the solid and liquid phases is achieved.

## Materials and Equipment

- Solute: High-purity **2-Hydroxybenzonitrile** (>99%).<sup>[3]</sup>
- Solvents: Analytical or HPLC-grade organic solvents.
- Equipment:
  - Analytical balance
  - Glass vials with screw caps
  - Thermostatically controlled orbital shaker or water bath
  - Syringes and syringe filters (e.g., 0.22 µm PTFE)
  - Volumetric flasks and pipettes
  - High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer.

## Experimental Workflow Diagram



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## References

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